

2-Bromo-6-fluorobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-6-fluorobenzaldehyde

Cat. No.: B104081

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An In-depth Technical Guide on 2-Bromo-6-fluorobenzaldehyde

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical reagents is paramount. This document provides core data on **2-Bromo-6-fluorobenzaldehyde**, a versatile aromatic compound utilized in organic synthesis.

Physicochemical Data

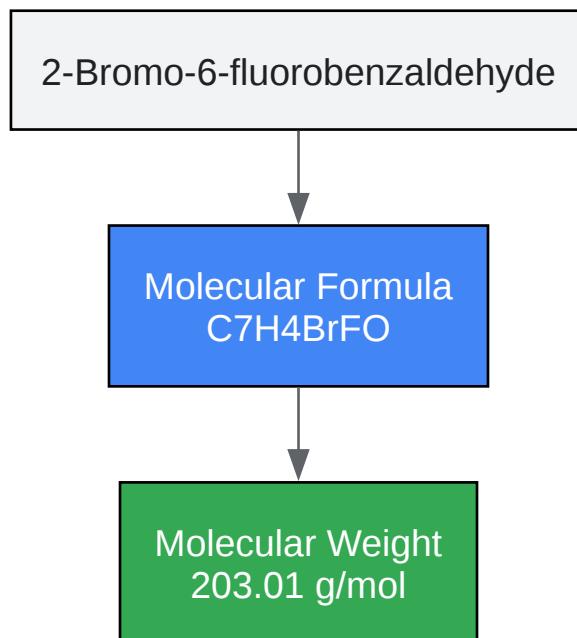
The essential quantitative data for **2-Bromo-6-fluorobenzaldehyde** is summarized in the table below. This information is critical for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Property	Value
Molecular Formula	C7H4BrFO ^{[1][2][3][4][5]}
Molecular Weight	203.01 g/mol ^{[1][2][3][4][5]}

Structural and Molecular Relationship

The chemical identity of a compound is defined by its structure, which in turn determines its molecular formula and corresponding molecular weight. The following diagram illustrates the

logical relationship between the common name of the compound and its fundamental molecular properties.



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Caption: Logical flow from compound name to molecular formula and weight.

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